Fmoc-[15N]Tyr-OH Proper Disposal Procedures[1][2]

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Compound of Interest	
Compound Name:	*Fmoc-[15N]Tyr-OH*
CAS No.:	*125700-34-7*
Cat. No.:	*B613612*

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Executive Summary

Fmoc-[15N]Tyr-OH (Fmoc-Tyrosine-[15N]) is a stable isotope-labeled amino acid derivative. It is non-radioactive and must be disposed of as chemical waste, not radioactive waste.[1][2]

The primary disposal pathway is High-Temperature Incineration via a licensed chemical waste contractor. Do not dispose of this compound down the drain.[3][4] Segregate based on physical state (Solid vs. Liquid/SPPS Waste).

Part 1: Chemical Profile & Hazard Identification[5][6]

Before handling waste, you must understand the material's physicochemical properties. The

label increases the molecular mass by approximately 1 Da compared to the natural abundance analog but does not alter chemical reactivity or toxicity.

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Property	Data	Operational Implication
Chemical Name	N-alpha-Fmoc-L-tyrosine-[15N]	Standard Fmoc-amino acid handling applies.[1][2]
CAS Number	92954-90-0 (Unlabeled analog)	Use unlabeled CAS for general waste profiling if specific isotope CAS is unavailable in EHS software.[1][2]
Radioactivity	NONE (Stable Isotope)	DO NOT place in radioactive waste streams (saves significant disposal costs).[1][2]
Physical State	White to off-white powder	Dust generation is the primary exposure risk during solid waste transfer.[1][2]
Hazard Class	Irritant (Skin, Eye, Respiratory)	Standard PPE (Gloves, Lab Coat, Goggles) is mandatory.[1][2]
Reactivity	Base-labile (Fmoc); Oxidizable (Phenol)	Incompatible with strong bases (e.g., Piperidine) and strong oxidizers.[1][2]

> *Senior Scientist Insight: The Tyrosine side chain contains a phenolic hydroxyl group. While protected in some derivatives (e.g., Fmoc-Tyr(tBu)-OH), the free hydroxyl in Fmoc-Tyr-OH is susceptible to oxidation.[1][2] Never mix this waste with strong oxidizing agents (e.g., nitric acid, permanganates) in a waste accumulation container, as this can generate heat and potentially toxic byproducts.*

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Part 2: Waste Stream Segregation Logic

Proper segregation prevents cross-contamination and ensures regulatory compliance (RCRA). Use the following logic flow to determine the correct waste container.

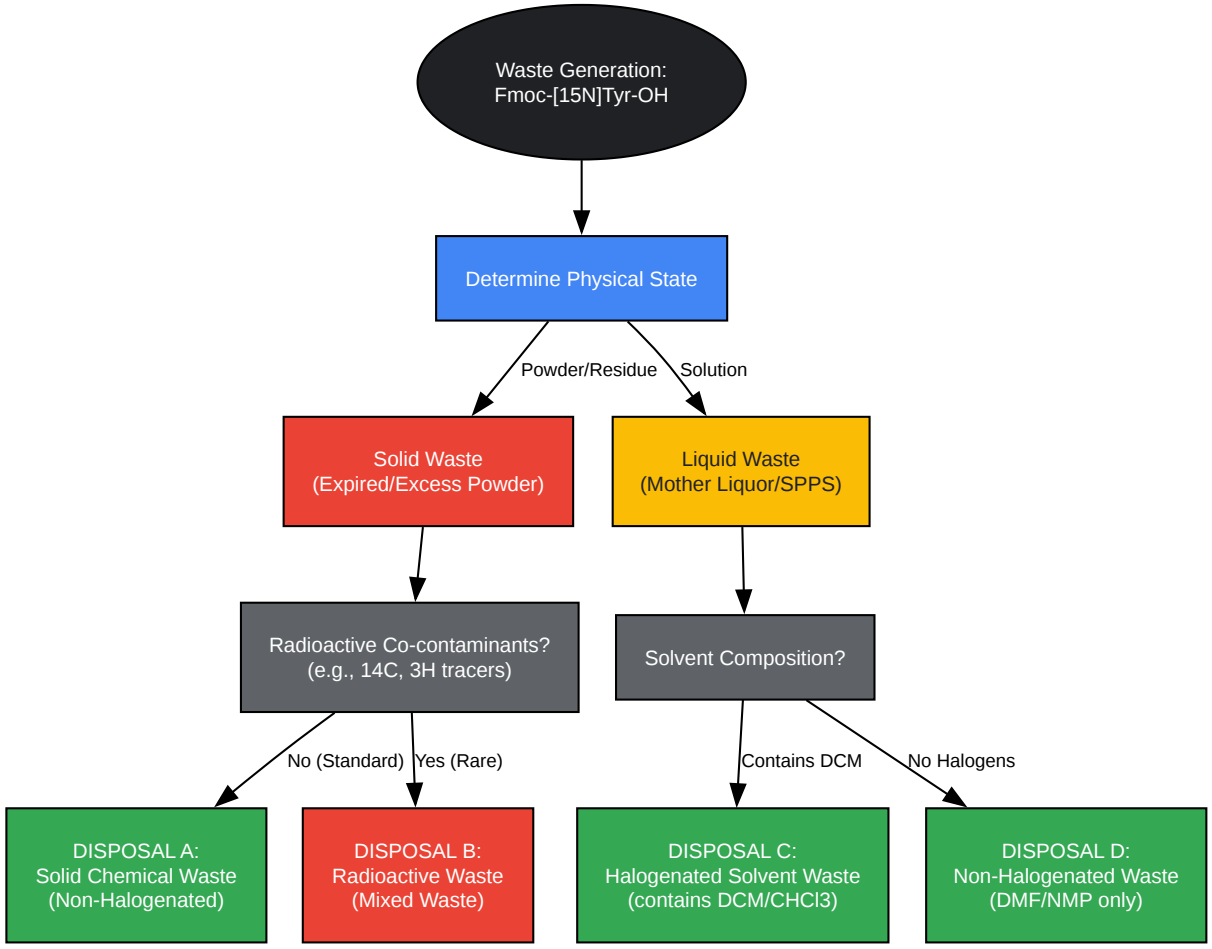

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Figure 1: Decision logic for segregating **Fmoc-[15N]Tyr-OH** waste streams. Note that while the isotope itself is stable, co-contaminants determine the final path.

Part 3: Step-by-Step Disposal Protocols

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Scenario A: Disposal of Solid Substance (Excess Powder)

Context: You have an expired vial or a weighed portion that was not used.

- Personal Protective Equipment (PPE): Nitrile gloves, safety glasses, and lab coat. A dust mask (N95) is recommended if handling large open quantities (>5g).
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar compatible with solids.
- Transfer:
  - Place the original vial directly into the waste container if possible.
  - If transferring loose powder, use a dedicated spatula. Do not use compressed air to clean the spatula; wipe it with a Kimwipe dampened with ethanol.
- Labeling:
  - Label as "Non-Hazardous Chemical Waste" (unless mixed with other hazards).
  - Explicitly write: "Fmoc-Tyrosine-[15N] (Stable Isotope) - Solid."
  - Crucial: Mark "Contains NO Radioactivity" to prevent EHS confusion during pickup.

Scenario B: Disposal of SPPS Waste (Liquid)

Context: Waste generated during Solid Phase Peptide Synthesis (SPPS), typically mixed with DMF (Dimethylformamide), Piperidine, or DCM (Dichloromethane).[1]

- Classification: This is now Hazardous Solvent Waste due to the carrier solvents.
- Segregation:
  - If DCM was used: Segregate into Halogenated Waste.
  - If only DMF/NMP/Piperidine were used: Segregate into Non-Halogenated Waste.

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- Fmoc-Byproducts: The deprotection step releases dibenzofulvene.[5] This is a reactive alkene. Ensure the waste container is vented or not overfilled, although in standard waste streams, the concentration is too low to cause polymerization issues.
- Labeling: List all solvents (e.g., "DMF 80%, Piperidine 20%") and add "Trace **Fmoc-[15N]Tyr-OH**."

Scenario C: Spill Cleanup

Context: Powder spilled on the balance or benchtop.

- Containment: Cover the spill immediately with a dry Kimwipe to prevent dust dispersal.
- Wet Wipe Method:
  - Dampen a paper towel with water (Fmoc-amino acids are hydrophobic but water suppresses dust better than volatile organics initially).[1]
  - Wipe the area inward from the periphery to the center.
- Solvent Wash: Follow with an Ethanol or Isopropanol wipe to solubilize and remove the hydrophobic Fmoc residue.
- Disposal: Place all contaminated wipes into the Solid Chemical Waste bin.

Part 4: Regulatory & Environmental Compliance

1. The "Stable Isotope" Exemption

Regulatory bodies (such as the US EPA and NRC) distinguish clearly between stable and radioactive isotopes.

- Reference: Stable isotopes (13C, 15N, 2H) do not emit ionizing radiation and are exempt from Nuclear Regulatory Commission (NRC) licensing and radioactive waste protocols [1].
- Self-Validation: Verify the label says "Stable Isotope" or lists the specific enrichment (e.g., "98 atom % 15N"). If there is no radiation symbol (trefoil), it is chemical waste.

2. EPA Waste Codes (US Context)

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While Fmoc-Tyr-OH itself is not a P-listed or U-listed acute hazardous waste [2], the solvents used with it often are:

- F001/F002: Spent halogenated solvents (DCM).
- Ignitable Waste (D001): If mixed with flammable solvents like Acetonitrile or DMF (flash point <60°C).

3. Ecological Impact

Fmoc-amino acids are generally not readily biodegradable due to the bulky fluorenyl group.

- Do not drain dispose. Introduction into water systems can harm aquatic life due to the phenolic nature of Tyrosine and the aromaticity of the Fmoc group [3].
- Incineration: This is the environmentally preferred method, as it fully oxidizes the organic framework into CO2, H2O, and NOx gases (scrubbed at the facility).

References

- United States Nuclear Regulatory Commission (NRC).Backgrounder on Radioactive Waste. (Stable isotopes are not classified as radioactive waste).[6] [Link][1]
- US Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. (P-List and U-List definitions). [Link]

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Sources

- 1. Waste Code [rcrainfo.epa.gov]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]

- 3. 6. Regulations Concerning Radioisotopes | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- 4. peptide.com [peptide.com]
- 5. Fmoc Amino Acids for SPPS - AltaBioscience [altabioscience.com]
- 6. moravek.com [moravek.com]
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